

An In-depth Technical Guide to 2-Fluoro-3-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2-Fluoro-3-hydroxybenzaldehyde

CAS No.: 103438-86-4

Cat. No.: B1330501

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Introduction: **2-Fluoro-3-hydroxybenzaldehyde** is a highly functionalized aromatic aldehyde that serves as a critical building block in modern organic synthesis. Its strategic placement of three distinct functional groups—an electrophilic aldehyde, an acidic hydroxyl group, and an electron-withdrawing fluorine atom—on a benzene ring creates a versatile synthon for constructing complex molecular architectures. This trifecta of reactivity allows for sequential and regioselective modifications, making it a valuable intermediate in the fields of medicinal chemistry, agrochemicals, and materials science. This guide provides an in-depth analysis of its chemical properties, synthesis, reactivity, and applications, offering field-proven insights for researchers and drug development professionals.

Part 1: Core Physicochemical and Spectroscopic Profile

The unique substitution pattern of **2-Fluoro-3-hydroxybenzaldehyde** dictates its physical properties and spectroscopic signature. The ortho-fluoro and meta-hydroxyl groups relative to the formyl moiety create a complex interplay of inductive and resonance effects that are crucial for understanding its behavior in chemical reactions.

Table 1: Physicochemical Properties of **2-Fluoro-3-hydroxybenzaldehyde**

Property	Value	Source(s)
CAS Number	103438-86-4	[1][2]
Molecular Formula	C ₇ H ₅ FO ₂	[3]
Molecular Weight	140.11 g/mol	[2]
Appearance	White to off-white solid/powder	[1][3]
Melting Point	Data not consistently reported; related isomers melt from 68- 124 °C	[4][5]
InChI Key	JHPNLGYUKQTWHN- UHFFFAOYSA-N	[3]

1.1 Spectroscopic Interpretation: A Window into Molecular Structure

Spectroscopic analysis is fundamental to confirming the identity and purity of **2-Fluoro-3-hydroxybenzaldehyde**. The electronic environment of each nucleus is unique, giving rise to a predictable yet information-rich set of spectra.

- ¹H NMR Spectroscopy:** The proton NMR spectrum is expected to show distinct signals for the aldehyde proton, the hydroxyl proton, and the three aromatic protons. The aldehyde proton (CHO) typically appears as a singlet far downfield (δ 9.5-10.5 ppm). The phenolic proton (OH) signal can be broad and its chemical shift is solvent-dependent, often observed between δ 5-9 ppm. The aromatic protons will appear as complex multiplets due to proton-proton and proton-fluorine couplings. For comparison, in the related compound 2-hydroxy-3-methylbenzaldehyde, the aldehyde and hydroxyl protons appear at 9.85 ppm and 11.25 ppm respectively, with the aromatic protons between 6.90-7.38 ppm[6].
- ¹³C NMR Spectroscopy:** The carbon spectrum will display seven distinct signals. The carbonyl carbon of the aldehyde is the most deshielded, appearing around 190 ppm. The carbon atom directly bonded to the fluorine will show a large one-bond coupling constant (¹J C-F), a hallmark of organofluorine compounds. The carbons attached to the oxygen and other aromatic carbons will appear in the typical 110-160 ppm range.

- Mass Spectrometry: Electron impact mass spectrometry (EI-MS) would show a molecular ion peak (M^+) at $m/z = 140$. A common fragmentation pattern for benzaldehydes is the loss of the formyl radical ($CHO\cdot$), leading to a significant $M-29$ peak. Electrospray ionization (ESI) in positive mode would show the protonated molecule $[M+H]^+$ at $m/z = 141$ [\[1\]](#).

Part 2: Synthesis and Chemical Reactivity

The utility of **2-Fluoro-3-hydroxybenzaldehyde** as a synthon is predicated on both its efficient synthesis and its predictable, versatile reactivity.

2.1 Common Synthetic Routes

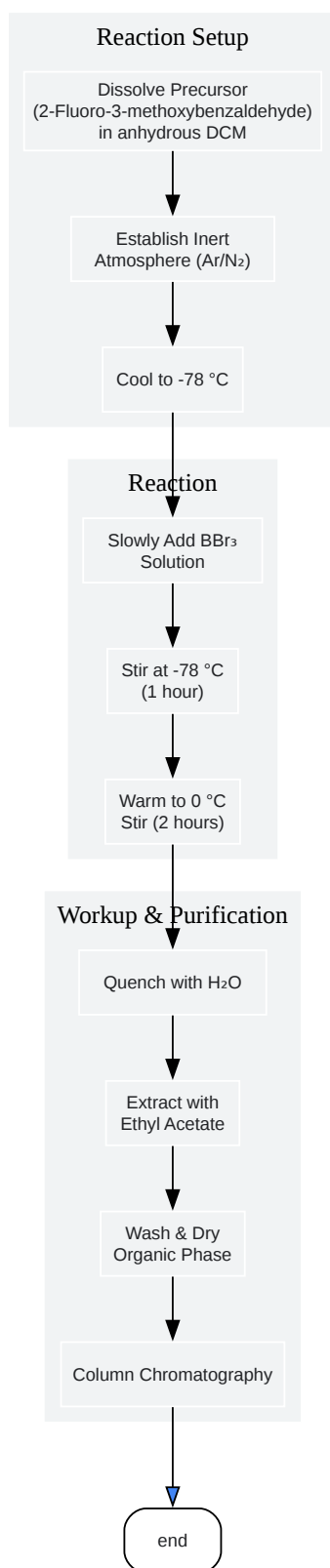
One established method for synthesizing this compound is through the demethylation of a readily available precursor, 2-fluoro-3-methoxybenzaldehyde. This reaction leverages a strong Lewis acid to cleave the robust methyl ether bond.

Protocol: Synthesis via Demethylation of 2-Fluoro-3-methoxybenzaldehyde[\[1\]](#)

- Reaction Setup: Dissolve 2-fluoro-3-methoxybenzaldehyde in anhydrous dichloromethane (DCM) in a flame-dried, three-neck flask under an inert atmosphere (e.g., Argon or Nitrogen).
- Cooling: Cool the solution to $-78\text{ }^{\circ}\text{C}$ using a dry ice/acetone bath.
- Reagent Addition: Slowly add a solution of boron tribromide (BBr_3), a powerful demethylating agent, dropwise to the cooled solution. Causality Note: The extreme cold is necessary to control the high reactivity of BBr_3 and prevent unwanted side reactions.
- Warming and Reaction: Stir the mixture at $-78\text{ }^{\circ}\text{C}$ for 1 hour, then allow it to slowly warm to $0\text{ }^{\circ}\text{C}$ and continue stirring for an additional 2 hours.
- Quenching: Carefully pour the reaction mixture into water to quench the excess BBr_3 .
- Extraction: Transfer the mixture to a separatory funnel and extract the aqueous layer multiple times with ethyl acetate.
- Washing & Drying: Combine the organic layers and wash sequentially with water and saturated brine. Dry the organic phase over anhydrous sodium sulfate.

- Purification: Concentrate the solution under reduced pressure and purify the resulting residue by silica gel column chromatography to yield the final product.

Diagram: Synthetic Workflow for **2-Fluoro-3-hydroxybenzaldehyde**



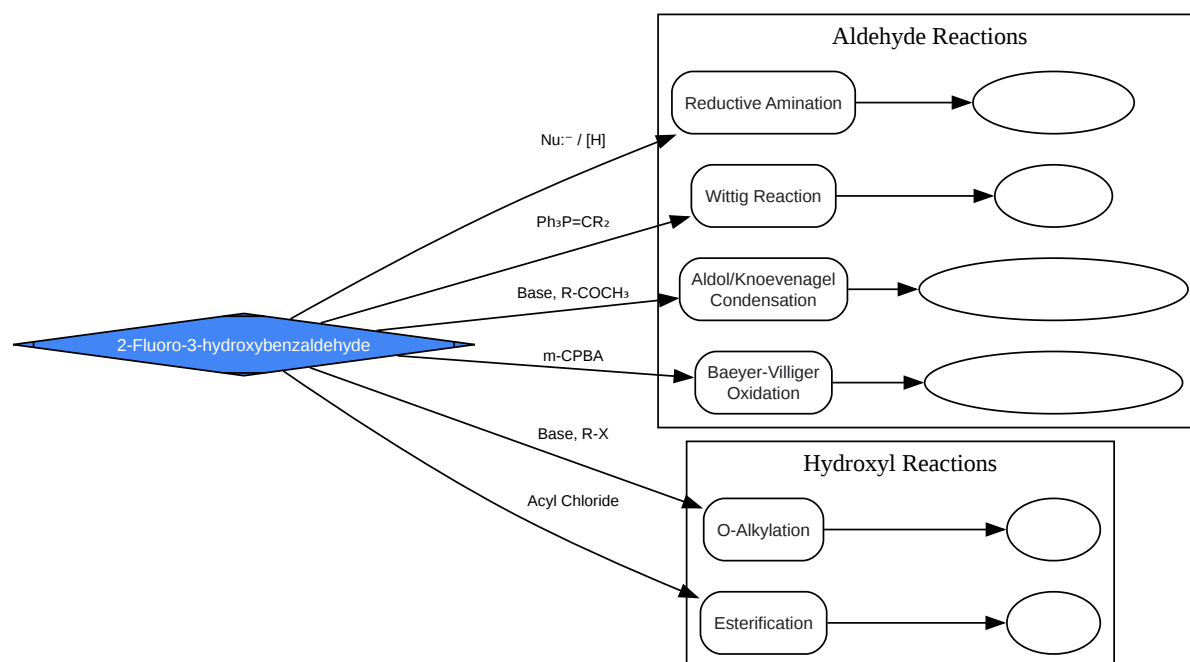
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Caption: Workflow for the synthesis of **2-Fluoro-3-hydroxybenzaldehyde**.

2.2 A Hub of Reactivity

The molecule's three functional groups can be addressed with high selectivity, making it a powerful platform for generating molecular diversity.

- The Aldehyde Group: As the most electrophilic site, the formyl group is the primary target for nucleophiles. It readily undergoes reactions such as:
 - Reductive Amination: To form substituted benzylamines.
 - Wittig Reaction: To generate stilbene derivatives[5].
 - Aldol and Knoevenagel Condensations: To form α,β -unsaturated carbonyl compounds, which are precursors to various heterocycles and pharmacophores like curcuminoid analogs[5].
 - Baeyer-Villiger Oxidation: To convert the aldehyde into a formate ester, which can then be hydrolyzed to a phenol. This is a key strategy for introducing a second hydroxyl group[7].
- The Hydroxyl Group: The phenolic hydroxyl group is acidic and can be deprotonated to form a phenoxide. This enables:
 - O-Alkylation (Williamson Ether Synthesis): To introduce various alkyl or aryl groups, modulating properties like solubility and lipophilicity.
 - Esterification: To form esters, which can act as prodrugs or protecting groups.
 - Directing Group in Electrophilic Aromatic Substitution: The hydroxyl group is a strong ortho-, para-director, activating the ring for further substitution.
- The Aromatic Ring and Fluorine: The fluorine atom exerts a strong inductive electron-withdrawing effect (-I), which deactivates the ring towards electrophilic substitution but increases the electrophilicity of the aldehyde carbon[8]. It can also participate in:
 - Nucleophilic Aromatic Substitution (S_NAr): While less common without additional activating groups, the fluorine can be displaced by strong nucleophiles under certain conditions.

Diagram: Reactivity Map of **2-Fluoro-3-hydroxybenzaldehyde**

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Caption: Key reaction pathways available for **2-Fluoro-3-hydroxybenzaldehyde**.

Part 3: Applications in Drug Discovery and Materials Science

The structural motifs accessible from **2-Fluoro-3-hydroxybenzaldehyde** are prevalent in many biologically active compounds and functional materials.

- Medicinal Chemistry: Fluorine is often incorporated into drug candidates to enhance metabolic stability, binding affinity, and membrane permeability[9]. This building block

provides a direct route to fluorinated analogs of known pharmacophores. For example, related fluorinated hydroxybenzaldehydes are used to synthesize:

- Salen Ligands: These ligands, formed by condensation with diamines, create complexes with metals like cobalt that have applications in oxygen transport and as potential anticancer agents[10].
- Chalcones and Curcuminoids: Synthesized via aldol condensation, these compounds are investigated for their anti-inflammatory and anticancer properties[5].
- Hydrazone Derivatives: Formed via condensation with hydrazines, these molecules have shown potent anti-inflammatory activity[5].
- Materials Science: The ability to form extended conjugated systems makes this molecule a precursor for organic electronics. For instance, it can be used in the synthesis of semiconducting acenes and fluorinated bicyclic heterocycles like isoflavanones[10].

Part 4: Safety and Handling

As with any laboratory chemical, proper handling is essential. While a specific safety data sheet (SDS) for this exact isomer is not consistently available, data from closely related isomers provides necessary guidance.

Table 2: Hazard Information and Handling Precautions (Based on Related Isomers)

Hazard Category	Precautionary Statement	Source(s)
Skin Corrosion/Irritation	Causes skin irritation. Wash skin thoroughly after handling. Wear protective gloves.	[11][12][13]
Serious Eye Damage/Irritation	Causes serious eye irritation. Wear eye/face protection. IF IN EYES: Rinse cautiously with water for several minutes.	[11][12][13]
Respiratory Irritation	May cause respiratory irritation. Avoid breathing dust. Use only outdoors or in a well-ventilated area.	[11][12][13]
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up.	[11][12]
Disposal	Dispose of contents/container to an approved waste disposal plant.	[11][14]

Trustworthiness Note: Always consult the specific Safety Data Sheet provided by the supplier before handling any chemical. The information above is based on related compounds and should be used as a guideline.

Conclusion

2-Fluoro-3-hydroxybenzaldehyde is more than a simple aromatic aldehyde; it is a strategically designed synthetic platform. The interplay of its fluoro, hydroxyl, and formyl groups provides chemists with a powerful tool for regioselective functionalization. Its importance in accessing fluorinated scaffolds ensures its continued relevance in the discovery of new pharmaceuticals and advanced materials. Understanding its core properties, synthetic access, and diverse reactivity is key to unlocking its full potential in research and development.

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